

# 2-Amino-3-methoxybenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 2-Amino-3-methoxybenzaldehyde

Cat. No.: B112917

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## Technical Data Sheet: 2-Amino-3-methoxybenzaldehyde

Audience: Researchers, scientists, and drug development professionals.

Introduction: This document provides core physicochemical properties of **2-Amino-3-methoxybenzaldehyde**, a chemical compound relevant in various research and development applications, including as a building block for protein degraders.<sup>[1]</sup> The data presented is derived from established chemical information sources.

## Physicochemical Properties

The fundamental molecular characteristics of **2-Amino-3-methoxybenzaldehyde** have been determined and are summarized below. These values are calculated based on the compound's elemental composition and structure.

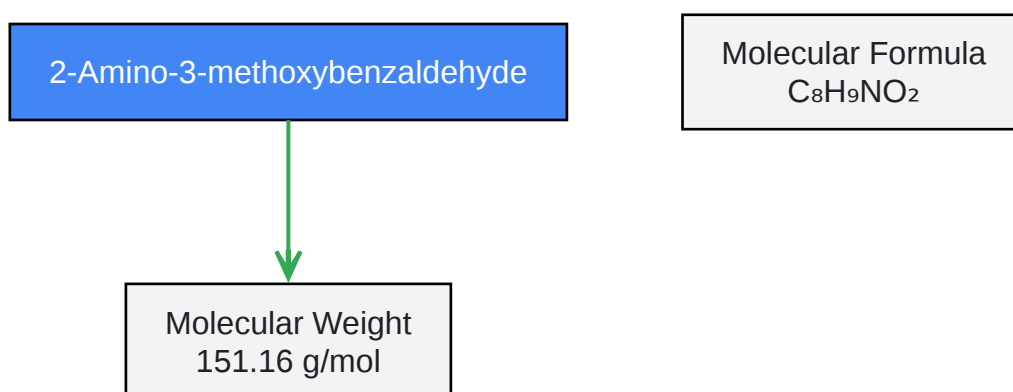
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	151.16 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Alternate Value ( g/mol )	151.2	<sup>[1]</sup>
CAS Number	70127-96-7	<sup>[1]</sup>

## Experimental Protocols

The molecular weight and formula are fundamental properties derived from the known atomic weights of the constituent atoms in the molecule's structure. As such, these are calculated values, and experimental protocols for their determination are not applicable in this context. Methodologies for synthesis or analysis (e.g., NMR, HPLC) can be found in specialized literature but are beyond the scope of this basic data sheet.<sup>[4]</sup>

## Logical Data Relationship

The following diagram illustrates the relationship between the chemical name and its core molecular properties.



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**Fig. 1:** Core properties of **2-Amino-3-methoxybenzaldehyde**.

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## References

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- 4. 70127-96-7|2-Amino-3-methoxybenzaldehyde|BLD Pharm [bldpharm.com]
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